

Application Notes and Protocols for Furaltadone Metabolite (AMOZ) Detection using ELISA Kit

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Compound of Interest

Compound Name: *Furaltadone*
CAS No.: *139-91-3; 2818-22-6; 3759-92-0*
Cat. No.: *B15582989*

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Introduction

Furaltadone, a nitrofurantoin antibiotic, has been widely used in veterinary medicine to treat and prevent bacterial infections in livestock and aquaculture.^{[1][2]} However, due to concerns about the carcinogenic and mutagenic properties of its residues, the use of **furaltadone** in food-producing animals has been banned in many countries, including the European Union.^{[1][3]}

Following administration, **furaltadone** is rapidly metabolized, and its residues become covalently bound to tissue proteins. The tissue-bound metabolite, 3-amino-5-morpholinomethyl-2-oxazolidinone (AMOZ), is stable and persistent, making it a key marker for detecting the illegal use of **furaltadone**.^{[1][4]} This document provides detailed application notes and protocols for the quantitative detection of AMOZ using a competitive enzyme-linked immunosorbent assay (ELISA) kit.

Principle of the Assay

The AMOZ ELISA kit is a competitive immunoassay. The microtiter plate is pre-coated with an AMOZ-protein conjugate. During the assay, AMOZ present in the sample competes with a fixed amount of horseradish peroxidase (HRP)-labeled AMOZ for binding to a limited number of specific antibodies.

After an incubation period, unbound components are washed away. A substrate solution is then added, which develops a color in the presence of the HRP enzyme. The intensity of the color is inversely proportional to the concentration of AMOO in the sample.^[1] The concentration is determined by comparing the optical density of the sample with a standard curve.^{[5][6]}

Quantitative Data Summary

The performance characteristics of commercially available AMOZ ELISA kits are summarized in the table below. These values are indicative and may vary between different kit manufacturers and sample matrices.

Parameter	Performance Characteristics
Detection Limit (LOD)	0.04 ppb - 0.15 ppb for various matrices including muscle, liver, honey, milk, and egg. ^[5] ^[7]
Standard Range	0 ppb, 0.05 ppb, 0.15 ppb, 0.45 ppb, 1.35 ppb, 4.05 ppb ^[5]
Cross-Reactivity	AMOZ: 100%; AOZ, AHD, SEM: < 0.1% ^{[2][5]}
Sample Recovery Rate	Muscle, Liver, Egg: 80% ± 25%; Honey, Milk: 75% ± 15%; Milk powder, Egg powder, Feed: 85% ± 25% ^[5]
Intra-assay Precision (CV%)	< 10% ^[8]
Inter-assay Precision (CV%)	< 10% ^[8]

Experimental Protocols

Materials Required (Not included in the kit)

- Homogenizer

- Centrifuge
- Water bath or incubator
- Nitrogen evaporator (optional)
- Vortex mixer
- Micropipettes and tips
- Graduated cylinders
- Deionized water
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Potassium phosphate, dibasic (K₂HPO₄)
- Ethyl acetate
- N-hexane
- 2-Nitrobenzaldehyde (derivatization reagent)
- Dimethyl sulfoxide (DMSO)

Reagent Preparation

- 1 M HCl: Dilute concentrated HCl with deionized water.
- 1 M NaOH: Dissolve 4g of NaOH in 100 mL of deionized water.[\[5\]](#)
- 0.1 M K₂HPO₄: Dissolve 11.4g of K₂HPO₄•3H₂O in 500 mL of deionized water.[\[5\]](#)
- Derivatization Reagent (10 mM 2-nitrobenzaldehyde in DMSO): Prepare fresh before use. Dissolve 15.2 mg of 2-nitrobenzaldehyde in 10 mL of DMSO.[\[1\]](#)

- Wash Buffer: Dilute the concentrated wash buffer provided in the kit with deionized water according to the kit instructions (typically 1:19).[5]

Sample Preparation

The following are generalized protocols. Specific protocols may vary depending on the sample matrix and the ELISA kit manufacturer.

For Muscle, Liver, Fish, and Shrimp Samples:

- Weigh 1.0 g of the homogenized sample into a centrifuge tube.
- Add 4 mL of deionized water, 0.5 mL of 1 M HCl, and 100 µL of freshly prepared derivatization reagent.[5]
- Vortex for 5 minutes.[5]
- Incubate overnight (approximately 16 hours) at 37°C or for 3 hours at 50°C in a water bath. [5]
- Allow the sample to cool to room temperature.
- Add 5 mL of 0.1 M K₂HPO₄, 0.4 mL of 1 M NaOH, and 5 mL of ethyl acetate.[5]
- Vortex for 5 minutes.[5]
- Centrifuge at 4000 rpm for 10 minutes.[5]
- Transfer 2.5 mL of the upper ethyl acetate layer to a clean tube.
- Evaporate the solvent to dryness at 50-60°C under a gentle stream of nitrogen or in a water bath.[5]
- Re-dissolve the residue in 1 mL of reconstitution buffer (provided in the kit) or a mixture of n-hexane and sample diluent as per the kit's instructions.
- The resulting solution is ready for ELISA analysis.

For Milk Samples:

- Take 5 mL of milk into a centrifuge tube.
- Add reagents to precipitate proteins as specified by the kit manufacturer (e.g., $\text{Na}_2\text{Fe}(\text{CN})_5\text{NO}$ and ZnSO_4 solutions).[5]
- Centrifuge to obtain a clear supernatant.[5]
- Proceed with the derivatization and extraction steps as described for muscle samples, starting from the addition of HCl and derivatization reagent to the supernatant.[5]

ELISA Assay Procedure

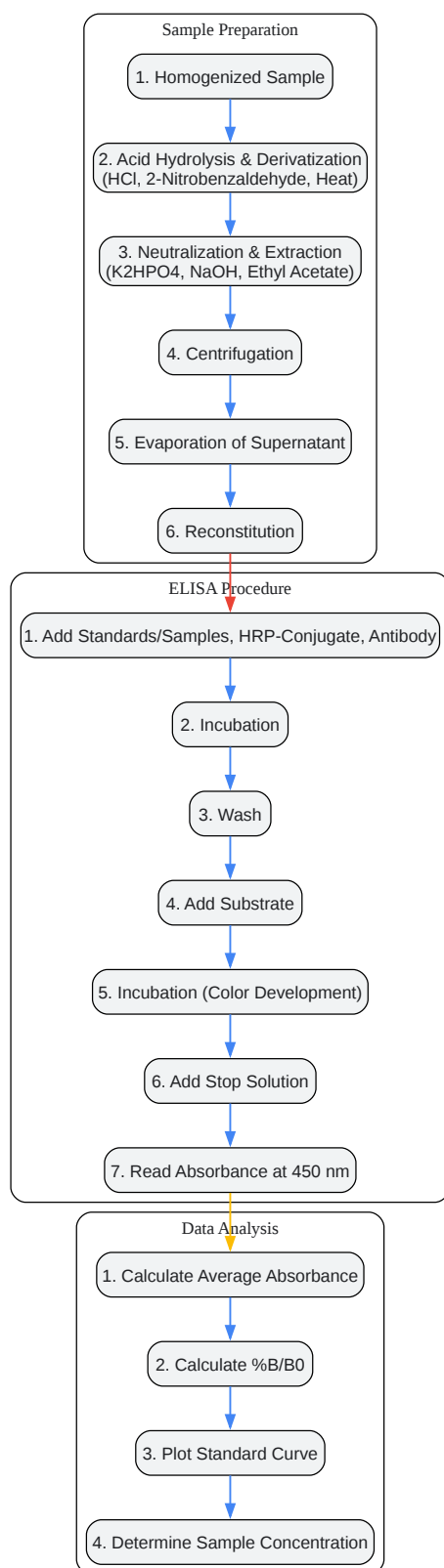
- Allow all reagents and samples to reach room temperature before use.
- Add 50 μL of each standard and prepared sample solution into the appropriate wells of the microtiter plate in duplicate.[1]
- Add 50 μL of HRP Conjugate to each well.[5]
- Add 50 μL of Antibody Working Solution to each well.[5]
- Cover the plate and incubate at 25°C for 45 minutes in the dark.[5]
- Wash the plate 3-5 times with diluted wash buffer.[1][2]
- Add 50 μL of Substrate Reagent A and 50 μL of Substrate Reagent B to each well.[5]
- Incubate at 25°C for 15 minutes in the dark for color development.[5]
- Add 50 μL of Stop Solution to each well to terminate the reaction. The color will change from blue to yellow.[2]
- Read the optical density (OD) at 450 nm using a microplate reader within 10 minutes.

Data Analysis

- Calculate the average absorbance for each set of standards and samples.

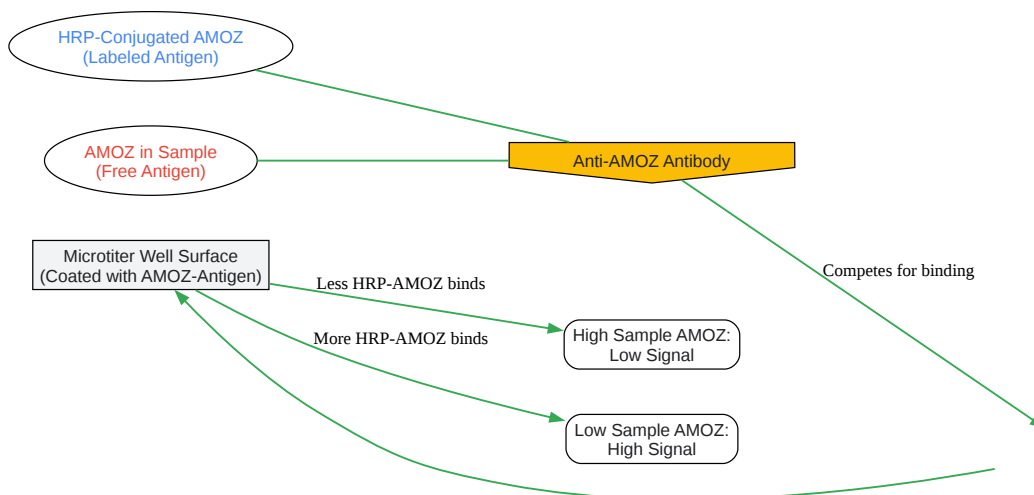
- Calculate the percentage of binding (%B/B0) for each standard and sample using the following formula: $\%B/B0 = (\text{Average OD of standard or sample} / \text{Average OD of zero standard}) \times 100$
- Plot a standard curve of the %B/B0 (Y-axis) versus the concentration of the standards (X-axis) on a semi-logarithmic scale.
- Determine the concentration of AMOZ in the samples by interpolating their %B/B0 values from the standard curve.
- Multiply the obtained concentration by the appropriate dilution factor from the sample preparation step to get the final concentration in the original sample.

Visualizations



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Caption: Experimental workflow for AMOZ detection using ELISA.



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Caption: Principle of Competitive ELISA for AMOZ detection.

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